

Application Notes and Protocols for Calcium Imaging Assay Using SAR7334

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Compound of Interest

Compound Name: SAR7334
Cat. No.: B15618641

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Introduction

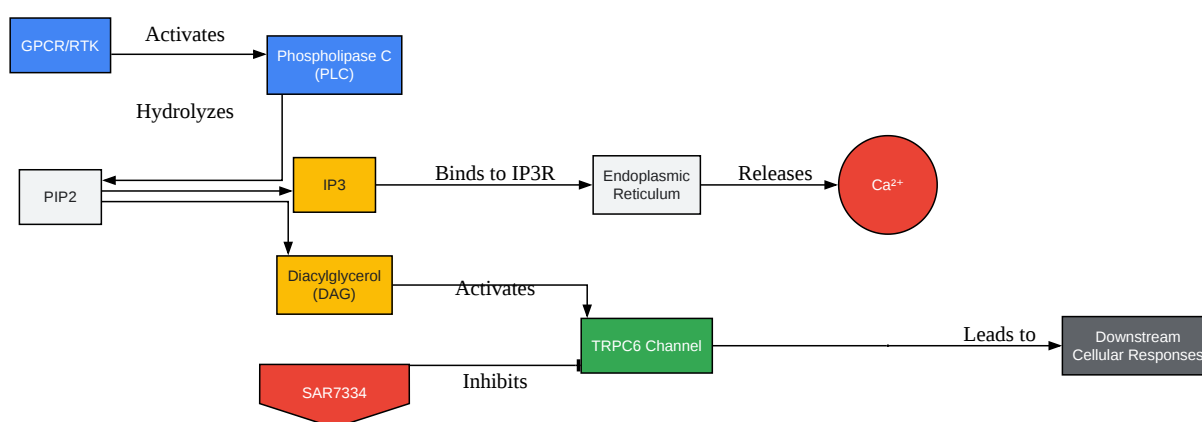
Transient Receptor Potential Canonical 6 (TRPC6) channels are non-selective cation channels that play a crucial role in intracellular calcium signaling. Their involvement in various physiological and pathological processes, including focal segmental glomerulosclerosis, pulmonary hypertension, and ischemia-reperfusion-induced lung edema, has established them as a significant target for drug discovery.[1][2] **SAR7334** is a novel and highly potent inhibitor of TRPC6 channels, demonstrating significant selectivity over other TRPC subfamily members.[1][3] This document provides a detailed protocol for utilizing **SAR7334** in a calcium imaging assay to investigate TRPC6 channel function and to characterize the inhibitory activity of **SAR7334**. This assay is a fundamental tool for screening and profiling compounds targeting TRPC6.

The protocol described herein employs a fluorescent calcium indicator, such as Fura-2 AM or Fluo-4 AM, to monitor changes in intracellular calcium concentration ($[Ca^{2+}]_i$) in a cell line overexpressing TRPC6, such as HEK293 cells. Activation of TRPC6 channels with an agonist like 1-oleoyl-2-acetyl-sn-glycerol (OAG) leads to an influx of Ca^{2+} , resulting in an increased

fluorescence signal. The inhibitory effect of **SAR7334** is quantified by its ability to reduce this agonist-induced calcium influx.

Signaling Pathway

The activation of TRPC6 channels is intricately linked to the phospholipase C (PLC) signaling cascade. Upon stimulation of G-protein coupled receptors (GPCRs) or receptor tyrosine kinases (RTKs), PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into diacylglycerol (DAG) and inositol 1,4,5-trisphosphate (IP3). While IP3 triggers the release of calcium from intracellular stores, DAG directly activates TRPC6 channels, leading to an influx of extracellular Ca^{2+} . This sustained calcium entry is critical for various downstream cellular responses. **SAR7334** exerts its inhibitory effect by directly blocking the TRPC6 channel pore, thereby preventing this Ca^{2+} influx.



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Caption: TRPC6 Signaling Pathway and **SAR7334** Inhibition.

Data Presentation

The inhibitory potency of **SAR7334** is typically quantified by its half-maximal inhibitory concentration (IC50). The following table summarizes the reported IC50 values of **SAR7334** against various TRPC channels.

Compound	Target	Assay Type	Cell Line	IC50 (nM)	Reference
SAR7334	TRPC6	Ca ²⁺ Influx (Fluo-4 AM)	HEK293	9.5	[1]
TRPC6	Whole-cell Patch Clamp	HEK293	7.9	[1][3][4][5]	
TRPC3	Ca ²⁺ Influx (Fluo-4 AM)	CHO	282	[1][4]	
TRPC7	Ca ²⁺ Influx	-	226	[1]	
TRPC4	Ca ²⁺ Influx	-	No significant activity	[1]	
TRPC5	Ca ²⁺ Influx	-	No significant activity	[1]	

Experimental Protocols

This section provides a detailed methodology for a calcium imaging assay to determine the inhibitory effect of **SAR7334** on TRPC6 channels using either a fluorescence microscope for single-cell imaging with Fura-2 AM or a fluorescence plate reader for high-throughput screening with Fluo-4 AM.

Protocol 1: Single-Cell Calcium Imaging with Fura-2 AM

This protocol is suitable for detailed analysis of calcium dynamics in individual cells.

Materials and Reagents:

- HEK293 cells stably expressing human TRPC6 (HEK-TRPC6)
- Dulbecco's Modified Eagle's Medium (DMEM)

- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Glass-bottom dishes or coverslips
- Fura-2 AM
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) or similar physiological buffer
- 1-oleoyl-2-acetyl-sn-glycerol (OAG)
- **SAR7334**
- Inverted fluorescence microscope with a calcium imaging system (340/380 nm excitation, ~510 nm emission)

Procedure:

- Cell Culture:
 - Culture HEK-TRPC6 cells in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin.
 - Plate cells onto glass-bottom dishes or coverslips at a density that will result in 50-70% confluency on the day of the experiment.
- Reagent Preparation:
 - Fura-2 AM Stock Solution (1 mM): Dissolve Fura-2 AM in anhydrous DMSO.
 - Loading Buffer: Prepare HBSS containing 2 μ M Fura-2 AM and 0.02% Pluronic F-127.
 - OAG Stock Solution (10 mM): Dissolve OAG in DMSO.

- **SAR7334** Stock Solution (10 mM): Dissolve **SAR7334** in DMSO.
- Cell Loading:
 - Wash the cells once with HBSS.
 - Incubate the cells in the Fura-2 AM loading buffer for 30-60 minutes at 37°C in the dark.
 - Wash the cells 2-3 times with HBSS to remove extracellular dye.
 - Incubate the cells in HBSS for an additional 30 minutes at room temperature to allow for complete de-esterification of the dye.
- Calcium Imaging:
 - Mount the dish or coverslip onto the microscope stage.
 - Acquire a baseline fluorescence signal by alternating excitation at 340 nm and 380 nm and measuring the emission at ~510 nm.
 - Pre-incubate the cells with various concentrations of **SAR7334** (or vehicle control) for 10-15 minutes.
 - Stimulate the cells with OAG (final concentration of 50-100 µM).
 - Record the changes in fluorescence intensity over time.
- Data Analysis:
 - Calculate the ratio of the fluorescence intensities at 340 nm and 380 nm (F340/F380) for individual cells over time.
 - The change in the F340/F380 ratio is proportional to the change in intracellular calcium concentration.
 - Determine the peak response to OAG in the presence and absence of **SAR7334**.
 - Plot the percentage of inhibition against the concentration of **SAR7334** to determine the IC50 value.

Protocol 2: High-Throughput Calcium Assay with Fluo-4 AM

This protocol is suitable for screening multiple compounds or concentrations in a 96- or 384-well plate format.

Materials and Reagents:

- HEK-TRPC6 cells
- DMEM, FBS, Penicillin-Streptomycin
- Black-walled, clear-bottom 96- or 384-well plates
- Fluo-4 AM
- Anhydrous DMSO
- Pluronic F-127
- HBSS or similar physiological buffer
- OAG
- **SAR7334**
- Fluorescence plate reader with fluidics injection capabilities (e.g., FLIPR, FlexStation)

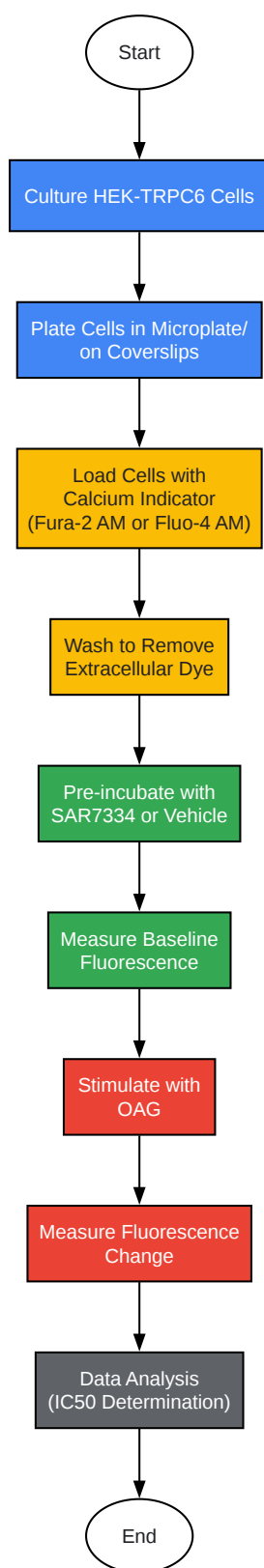
Procedure:

- Cell Plating:
 - Seed HEK-TRPC6 cells into black-walled, clear-bottom microplates at an appropriate density to achieve a confluent monolayer on the day of the assay.
- Reagent Preparation:
 - Fluo-4 AM Stock Solution (1 mM): Dissolve Fluo-4 AM in anhydrous DMSO.

- Loading Buffer: Prepare HBSS containing 2-5 μM Fluo-4 AM and 0.04% Pluronic F-127.
- Compound Plate: Prepare a dilution series of **SAR7334** in HBSS at a concentration 2-4x the final desired concentration. Include a vehicle control.
- Agonist Plate: Prepare OAG in HBSS at a concentration 2-4x the final desired concentration (e.g., 100-200 μM).
- Cell Loading:
 - Remove the culture medium and add the Fluo-4 AM loading buffer to each well.
 - Incubate the plate for 1-2 hours at 37°C, protected from light.
 - Wash the plate 2-3 times with HBSS using an automated plate washer or by manual aspiration and addition.
- Assay Measurement:
 - Place the cell plate and the compound plate into the fluorescence plate reader.
 - The instrument will first add the **SAR7334** solutions from the compound plate to the cell plate and incubate for 10-15 minutes.
 - A baseline fluorescence is measured (Excitation: ~490 nm, Emission: ~525 nm).
 - The instrument then injects the OAG solution from the agonist plate into the cell plate.
 - Fluorescence is continuously monitored to record the calcium influx.
- Data Analysis:
 - The change in fluorescence intensity (ΔF) is calculated by subtracting the baseline fluorescence from the peak fluorescence after agonist addition.
 - Normalize the data to the vehicle control (0% inhibition) and a maximal inhibition control (100% inhibition).

- Plot the normalized response against the log of the **SAR7334** concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.

Experimental Workflow Diagram



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Caption: Experimental Workflow for the Calcium Imaging Assay.

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